

# In-depth Technical Guide: Butyl Diphenylphosphinite (CAS 13360-94-6)

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## Compound of Interest

Compound Name: *Butyl diphenylphosphinite*

Cat. No.: *B082830*

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## Abstract

**Butyl diphenylphosphinite**, with CAS number 13360-94-6, is an organophosphorus compound belonging to the phosphinite class of chemicals. These compounds are characterized by the general formula  $P(OR)R_2$ . While specific detailed experimental data and applications for **Butyl diphenylphosphinite** are not extensively documented in publicly available scientific literature, this guide provides a comprehensive overview of the known properties of this compound, alongside general methodologies for the synthesis and reactions of phosphinites. The potential applications of organophosphorus compounds in drug discovery and development are also discussed to provide a contextual framework for researchers.

## Chemical Properties and Data

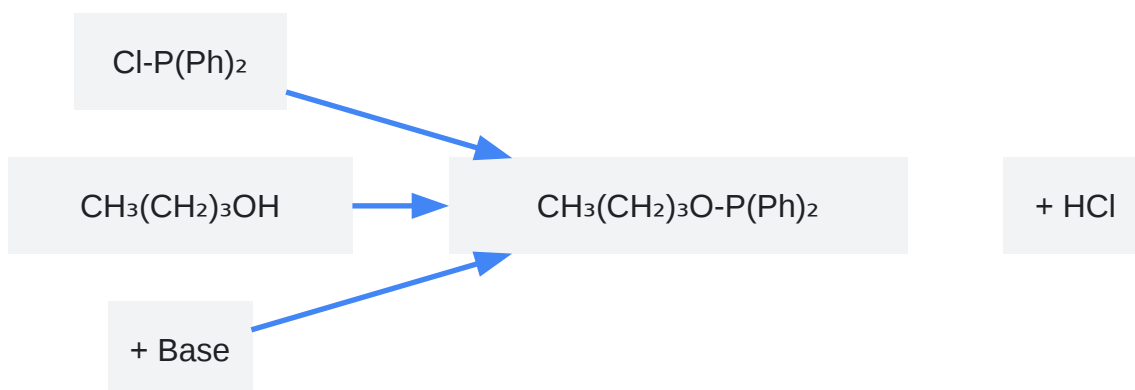
Limited specific experimental data for **Butyl diphenylphosphinite** is available. The following table summarizes its basic chemical properties.

Property	Value	Source
CAS Number	13360-94-6	
Molecular Formula	C <sub>16</sub> H <sub>19</sub> OP	[1]
Molecular Weight	258.30 g/mol	
Predicted XlogP	4.3	[1]
Monoisotopic Mass	258.11734 Da	[1]
Compound Name	butoxy(diphenyl)phosphane	[1]

## Synthesis of Phosphinites: A General Protocol

While a specific, detailed experimental protocol for the synthesis of **Butyl diphenylphosphinite** is not readily available, a general and widely used method for the preparation of phosphinites is the alcoholysis of the corresponding organophosphinous chloride.[2]

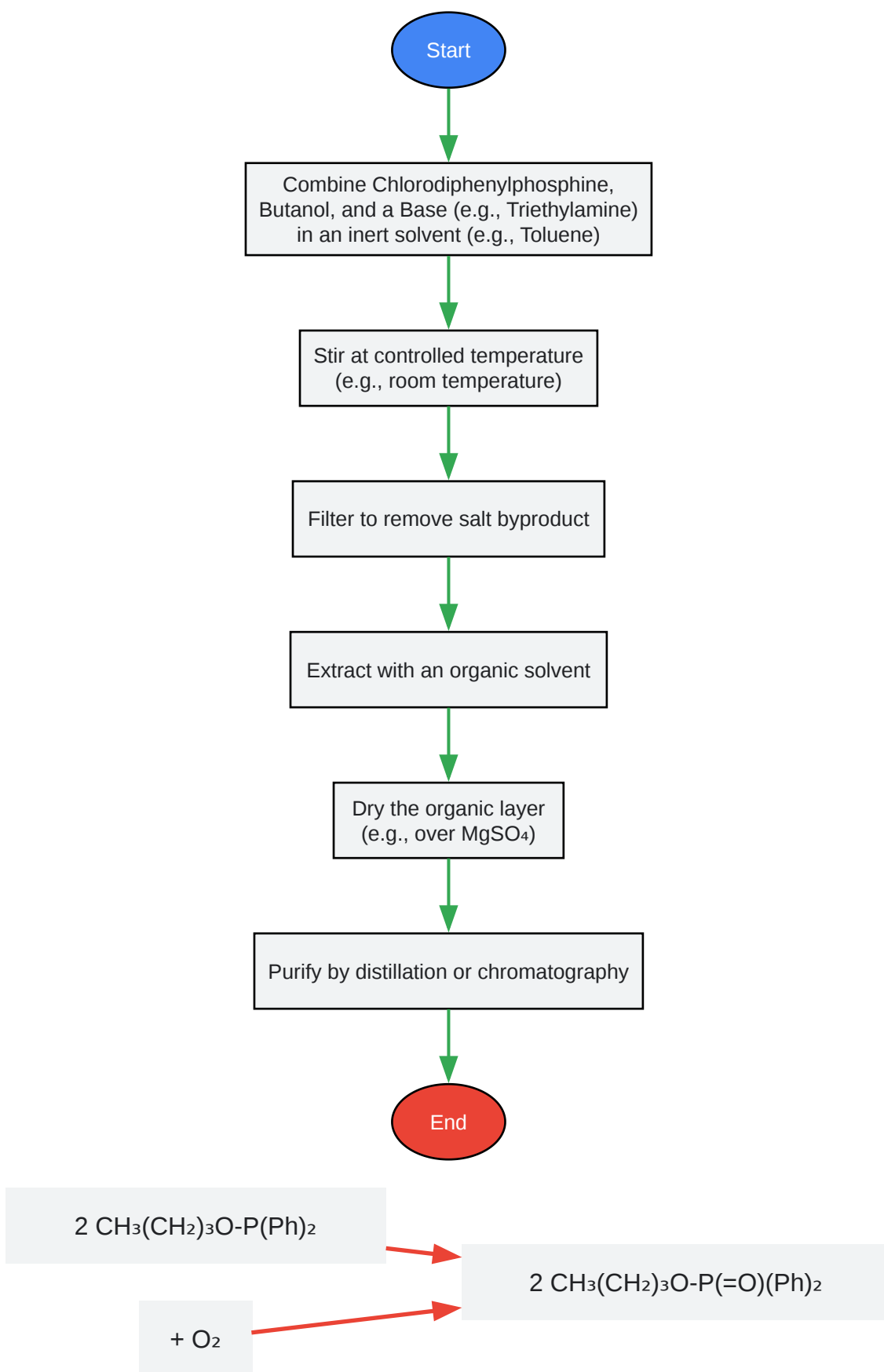
Reaction Scheme:



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Caption: General synthesis of **Butyl diphenylphosphinite**.

Experimental Workflow:



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## References

- 1. PubChemLite - Butyl diphenylphosphinite (C16H19OP) [pubchemlite.lcsb.uni.lu]
- 2. Phosphinite - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-depth Technical Guide: Butyl Diphenylphosphinite (CAS 13360-94-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082830#butyl-diphenylphosphinite-cas-number-13360-94-6]

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